

# Personal protective equipment for handling 4-Octanone

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## *Compound of Interest*

Compound Name: 4-Octanone

Cat. No.: B1346966

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## Essential Safety and Handling Guide for 4-Octanone

This guide provides immediate safety, handling, and disposal information for laboratory professionals working with **4-Octanone**. Adherence to these procedures is critical for ensuring a safe laboratory environment.

## Personal Protective Equipment (PPE)

When handling **4-Octanone**, a flammable liquid and vapor, proper personal protective equipment is mandatory to minimize exposure and ensure safety.[\[1\]](#)[\[2\]](#)[\[3\]](#)

PPE Category	Specification	Rationale
Eye Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US). [1] A face shield may be required where a splash hazard exists.[4]	Protects against splashes and vapors that can cause eye irritation.[1]
Hand Protection	Chemical impermeable gloves. [1] Nitrile gloves offer short-term protection against a range of chemicals.[4] Always inspect gloves before use.	Prevents skin contact with the chemical.[1]
Body Protection	Flame-retardant and impervious clothing.[1] A lab coat should be worn and buttoned.[4] Long pants and closed-toe shoes are required. [4]	Protects skin from potential splashes and contact. Flame-retardant material is crucial due to the flammable nature of 4-Octanone.
Respiratory Protection	Use only in a well-ventilated area.[1] If exposure limits are exceeded or irritation is experienced, a full-face respirator is necessary.[1]	Avoid breathing mist, gas, or vapors.[1]

## Chemical Properties and Hazards

Understanding the physical and chemical properties of **4-Octanone** is essential for safe handling.

Property	Value
CAS Number	589-63-9 <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[5]</a>
Molecular Formula	C8H16O <a href="#">[1]</a> <a href="#">[6]</a>
Molecular Weight	128.21 g/mol <a href="#">[6]</a>
Appearance	Colorless to light yellow clear liquid <a href="#">[2]</a>
Boiling Point	166°C <a href="#">[7]</a>
Flash Point	54°C
Density	0.82 g/cm³ <a href="#">[7]</a>

Hazard Classification: Flammable liquid and vapor (Category 3).[\[1\]](#)

## Operational Plan: Handling and Disposal

A systematic approach to handling and disposing of **4-Octanone** is critical to laboratory safety.

### 1. Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Keep away from heat, sparks, open flames, and hot surfaces.[\[1\]](#)[\[2\]](#) No smoking in the storage area.[\[1\]](#)[\[2\]](#)
- Ground and bond the container and receiving equipment to prevent static discharge.[\[1\]](#)[\[2\]](#)
- Store separately from incompatible materials and foodstuff containers.[\[1\]](#)

### 2. Handling and Use:

- Handle only in a well-ventilated area, preferably in a chemical fume hood.[\[1\]](#)
- Wear all prescribed personal protective equipment (see PPE table).[\[1\]](#)[\[2\]](#)

- Use non-sparking tools and explosion-proof equipment.[[1](#)][[2](#)]
- Avoid contact with skin and eyes.[[1](#)]
- Take precautionary measures against static discharge.[[2](#)][[3](#)]

### 3. Accidental Spills:

- Remove all sources of ignition immediately.[[1](#)]
- Evacuate personnel to a safe area.[[1](#)]
- Ensure adequate ventilation.[[1](#)]
- Prevent further leakage or spillage if it is safe to do so. Do not let the chemical enter drains. [[1](#)]
- Contain the spill and collect it with a suitable absorbent material.
- Dispose of the collected material in a suitable, closed container.[[1](#)]

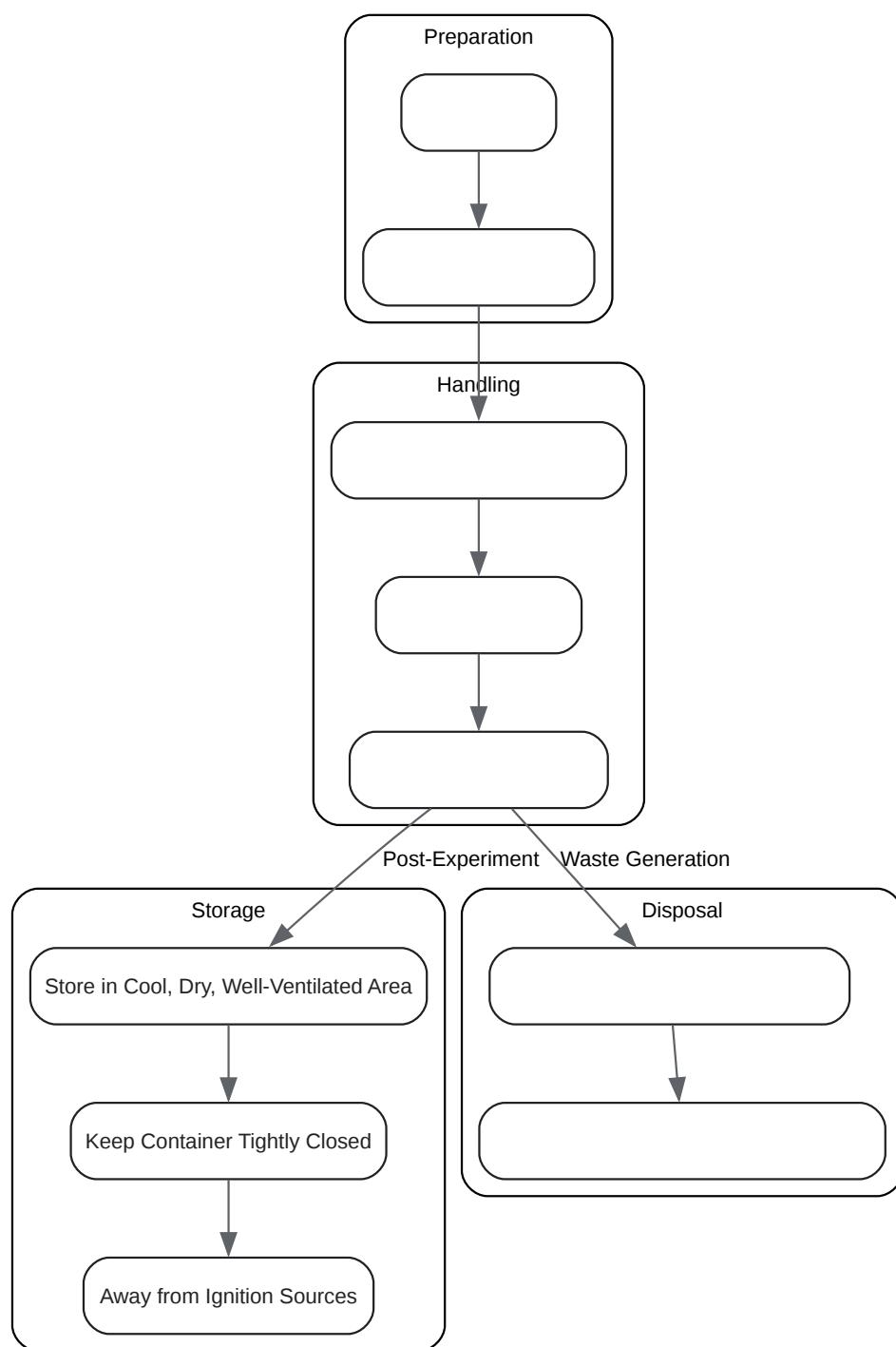
### 4. Disposal:

- Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[[2](#)][[3](#)]
- Do not mix with other waste.
- Contaminated packaging should be handled as the product itself. Containers can be triple-rinsed and offered for recycling or reconditioning.[[1](#)]

## Emergency Procedures

Situation	Action
Skin Contact	<p>Remove contaminated clothing immediately.<a href="#">[1]</a></p> <p>Wash off with soap and plenty of water.<a href="#">[1]</a></p> <p>Consult a doctor.</p>
Eye Contact	<p>Rinse with pure water for at least 15 minutes.</p> <p>Consult a doctor.</p>
Ingestion	<p>Rinse mouth with water. Do not induce vomiting.</p> <p>Call a doctor or Poison Control Center immediately.<a href="#">[1]</a> Never give anything by mouth to an unconscious person.<a href="#">[1]</a></p>
Inhalation	<p>Move the person to fresh air. If breathing is difficult, give oxygen. Consult a doctor.</p>
Fire	<p>Use dry chemical, carbon dioxide, or alcohol-resistant foam to extinguish.<a href="#">[1]</a> Wear self-contained breathing apparatus for firefighting if necessary.<a href="#">[1]</a></p>

## Workflow for Handling 4-Octanone



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Caption: A logical workflow for the safe handling and disposal of **4-Octanone**.

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